

N-(2-Ethoxyethyl)-2-nitroaniline suppliers and commercial availability

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Compound of Interest

Compound Name: *N*-(2-Ethoxyethyl)-2-nitroaniline

Cat. No.: B1626614

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An In-depth Technical Guide to N-(2-Ethoxyethyl)-2-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-(2-Ethoxyethyl)-2-nitroaniline** (CAS No. 68133-69-7), including its commercial availability, potential synthesis protocols, and essential safety information. This document is intended for professionals in research and development who require a specialized chemical intermediate for their work.

Commercial Availability

N-(2-Ethoxyethyl)-2-nitroaniline is a specialized organic compound that is not readily available as a stock chemical from major suppliers. Investigations into the commercial landscape indicate that this compound is primarily available through custom synthesis. Researchers and drug development professionals requiring this molecule will need to engage with chemical manufacturing organizations that offer bespoke synthesis services.

Below is a table of companies with expertise in the custom synthesis of aniline derivatives and other complex organic molecules. These companies are potential partners for the production of **N-(2-Ethoxyethyl)-2-nitroaniline**.

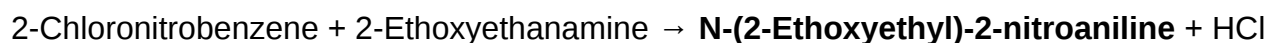
Supplier Category	Company Examples	Service Focus	Geographic Regions Served
Custom Synthesis Specialists	Enamine	Custom synthesis of a wide variety of organic compounds from milligram to kilogram scale.	Global
Otava Chemicals	Custom synthesis of organic molecules for biotech and pharmaceutical applications. [1]	North America, Europe [1]	
Frontier Specialty Chemicals	Synthesis of complex organic molecules, including heterocyclic compounds and building blocks. [2]	Global (based in the USA) [2]	
European Fine Chemical Manufacturers	Allessa GmbH	Custom and toll manufacturing of fine chemicals. [3]	Europe [3]
ChiroBlock GmbH	Contract synthesis of chemicals. [3]	Europe	
North American Custom Chemistry	Nissan Chemical America Corporation	Custom manufacturing of APIs and their intermediates. [4]	North America

This table is not exhaustive and represents a selection of companies with relevant capabilities. It is recommended to contact these and other custom synthesis providers directly to inquire about their capabilities for synthesizing **N-(2-Ethoxyethyl)-2-nitroaniline**.

Experimental Protocols: A Plausible Synthetic Route

While a specific, published experimental protocol for the synthesis of **N-(2-Ethoxyethyl)-2-nitroaniline** is not readily available in the public domain, a plausible and chemically sound method can be proposed based on established reactions of nitroaromatic compounds. The most direct approach is the nucleophilic aromatic substitution (S_NAr) of 2-chloronitrobenzene with 2-ethoxyethanamine.

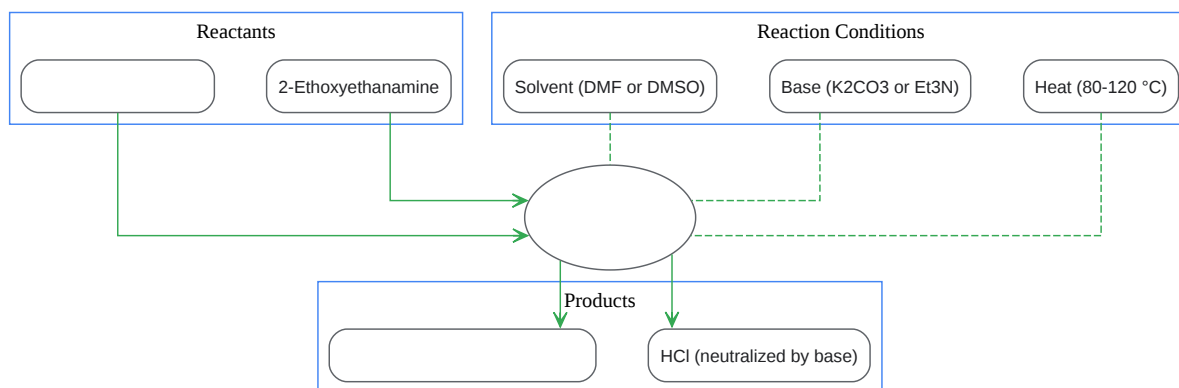
Reaction:



Proposed Methodology:

- **Reactant Preparation:** In a well-ventilated fume hood, a reaction vessel equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet is charged with 2-chloronitrobenzene (1.0 equivalent).
- **Solvent and Base:** A suitable polar aprotic solvent such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) is added to dissolve the 2-chloronitrobenzene. A slight excess of 2-ethoxyethanamine (1.1-1.2 equivalents) is then added to the solution. A non-nucleophilic base, such as potassium carbonate (K₂CO₃) or triethylamine (Et₃N) (1.5-2.0 equivalents), is added to neutralize the hydrochloric acid byproduct.
- **Reaction Conditions:** The reaction mixture is heated to a temperature between 80-120 °C. The progress of the reaction should be monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature and filtered to remove the inorganic salts. The filtrate is then diluted with water and extracted with a suitable organic solvent, such as ethyl acetate.
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel to yield pure **N-(2-Ethoxyethyl)-2-nitroaniline**.

Mandatory Visualizations

Proposed Synthesis Pathway for **N-(2-Ethoxyethyl)-2-nitroaniline**

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Caption: Proposed synthesis of **N-(2-Ethoxyethyl)-2-nitroaniline**.

Safety and Handling of Nitroaniline Compounds

No specific safety data sheet (SDS) is available for **N-(2-Ethoxyethyl)-2-nitroaniline**. However, based on the known hazards of related nitroaniline compounds, such as 2-nitroaniline, the following precautions should be taken.

General Hazards:

- **Toxicity:** Nitroaniline compounds are generally considered toxic if swallowed, in contact with skin, or if inhaled.[5]
- **Organ Damage:** May cause damage to organs through prolonged or repeated exposure.[5]
- **Environmental Hazard:** Harmful to aquatic life with long-lasting effects.[5]

Personal Protective Equipment (PPE) and Handling:

- Ventilation: Always work with this compound in a well-ventilated area, preferably in a chemical fume hood.
- Gloves: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use safety glasses or goggles.
- Clothing: A lab coat should be worn.
- Hygiene: Avoid breathing dust or vapors. Wash hands thoroughly after handling.

First Aid Measures:

- Inhalation: Move the person to fresh air.
- Skin Contact: Immediately wash the skin with plenty of soap and water.
- Eye Contact: Rinse cautiously with water for several minutes.
- Ingestion: Seek immediate medical attention.

For detailed safety information, it is crucial to consult the safety data sheet for a closely related compound, such as 2-nitroaniline, and to perform a thorough risk assessment before handling.

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